

Application Notes & Protocols: Quantification of 1-(3-(Allyloxy)phenyl)urea

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Compound of Interest

Compound Name: 1-(3-(Allyloxy)phenyl)urea

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Introduction

1-(3-(Allyloxy)phenyl)urea is a synthetic organic compound with potential applications in pharmaceutical and agrochemical research. Accurate and precise quantification of this compound is crucial for various stages of development, including pharmacokinetic studies, formulation analysis, and quality control. This document provides detailed application notes and experimental protocols for the quantification of **1-(3-(Allyloxy)phenyl)urea** using modern analytical techniques. The methodologies described are based on established analytical strategies for structurally related phenylurea compounds and can be adapted for specific research needs.

Analytical Methodologies

The primary analytical techniques suitable for the quantification of **1-(3-(Allyloxy)phenyl)urea** are High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection and Liquid Chromatography-Mass Spectrometry (LC-MS). These methods offer high selectivity, sensitivity, and reproducibility.

High-Performance Liquid Chromatography (HPLC) is a robust and widely available technique for the analysis of phenylurea compounds.^{[1][2][3]} Separation is typically achieved on a reversed-phase column, and detection is performed using a UV or Diode Array Detector (DAD).^[1]

Liquid Chromatography-Mass Spectrometry (LC-MS) provides superior sensitivity and selectivity, making it ideal for the analysis of complex biological matrices.^{[4][5][6]} This technique couples the separation power of HPLC with the mass-resolving capability of a mass spectrometer.

Quantitative Data Summary

The following tables summarize typical quantitative parameters for the analysis of phenylurea compounds using HPLC-UV and LC-MS. These values can serve as a benchmark for method development and validation for **1-(3-(Allyloxy)phenyl)urea**.

Table 1: HPLC-UV Method Parameters for Phenylurea Analysis

Parameter	Typical Value/Range	Reference
Column	C18 reversed-phase	[1]
Mobile Phase	Acetonitrile/Water Gradient	[1]
Flow Rate	1.0 mL/min	
Detection Wavelength	210-245 nm	[1]
Linearity	> 0.99	[1]
Method Detection Limit (MDL)	4 - 40 ng/L	[1]
Recoveries	74 - 104%	[1]

Table 2: LC-MS/MS Method Parameters for Urea and Derivative Analysis

Parameter	Typical Value/Range	Reference
Column	HSS-T3	[5]
Particle Size	1.8 µm (for UHPLC)	[5]
Mobile Phase	Acetonitrile/Water with Formic Acid	[7]
Ionization Mode	Electrospray Ionization (ESI)	N/A
Validation Range	8.78 - 103.78 µg/mL	[5]
Sample Volume	20 µL	[5]
Run Time	1.5 min	[5][6]

Experimental Protocols

Protocol 1: HPLC-UV Method for Quantification of 1-(3-(Allyloxy)phenyl)urea

This protocol describes a general method for the quantification of **1-(3-(Allyloxy)phenyl)urea** in a simple matrix, such as a drug substance or a simple formulation.

1. Materials and Reagents

- **1-(3-(Allyloxy)phenyl)urea** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methanol (HPLC grade)
- Phosphoric acid (or formic acid for MS compatibility)[7]

2. Instrumentation

- HPLC system with a UV or DAD detector

- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)

- Analytical balance

- Volumetric flasks and pipettes

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **1-(3-(Allyloxy)phenyl)urea** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.1 to 50 µg/mL.

4. Sample Preparation

- Drug Substance: Accurately weigh a suitable amount of the sample, dissolve it in methanol, and dilute with the mobile phase to a concentration within the calibration range.
- Formulation: The sample preparation will depend on the formulation matrix. A solid-phase extraction (SPE) may be necessary to remove interfering excipients.[\[1\]](#)[\[2\]](#)

5. Chromatographic Conditions

- Column: C18 reversed-phase
- Mobile Phase: A gradient of acetonitrile and water. A starting condition of 60% water and 40% acetonitrile can be a good starting point.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detection Wavelength: Scan for the optimal wavelength using the DAD detector (a wavelength around 245 nm is a reasonable starting point for phenylureas).[\[1\]](#)

6. Data Analysis

- Construct a calibration curve by plotting the peak area of the standard solutions against their concentrations.
- Determine the concentration of **1-(3-(Allyloxy)phenyl)urea** in the sample by interpolating its peak area from the calibration curve.

Protocol 2: LC-MS/MS Method for Quantification of **1-(3-(Allyloxy)phenyl)urea** in Biological Matrices

This protocol outlines a more sensitive and selective method suitable for quantifying **1-(3-(Allyloxy)phenyl)urea** in complex matrices like plasma or tissue homogenates.

1. Materials and Reagents

- **1-(3-(Allyloxy)phenyl)urea** reference standard
- Internal Standard (IS) (a structurally similar compound not present in the sample)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Methanol (LC-MS grade)

2. Instrumentation

- LC-MS/MS system (e.g., a triple quadrupole mass spectrometer)
- UPLC/HPLC column suitable for LC-MS (e.g., C18, 2.1 x 50 mm, 1.8 µm)
- Solid-Phase Extraction (SPE) cartridges or a protein precipitation protocol for sample cleanup

3. Preparation of Standard and QC Samples

- Prepare stock solutions of the analyte and IS in methanol.

- Spike blank biological matrix with known concentrations of the analyte to prepare calibration standards and quality control (QC) samples.

4. Sample Preparation

- Protein Precipitation: To 100 μL of plasma sample, add 300 μL of cold acetonitrile containing the internal standard. Vortex and centrifuge to precipitate proteins. Evaporate the supernatant to dryness and reconstitute in the mobile phase.
- Solid-Phase Extraction (SPE): Condition a C18 SPE cartridge.^[3] Load the sample, wash with a weak solvent to remove interferences, and elute the analyte with a strong solvent like methanol. Evaporate the eluate and reconstitute.

5. LC-MS/MS Conditions

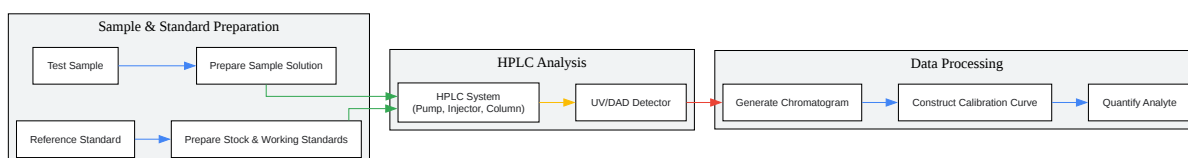
- Column: UPLC C18 column
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μL
- Mass Spectrometer Settings:
 - Ionization: Electrospray Ionization (ESI) in positive mode.
 - MRM Transitions: Determine the precursor ion $(\text{M}+\text{H})^+$ for **1-(3-(allyloxy)phenyl)urea** and its most stable product ion. Similarly, determine the MRM transition for the internal standard.

6. Data Analysis

- Quantify the analyte using the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve and determine the concentration of the analyte in the samples.

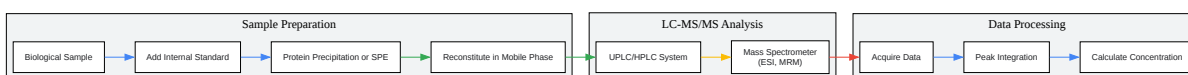
Visualizations

The following diagrams illustrate the experimental workflows for the analytical methods described.



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Caption: HPLC-UV Experimental Workflow.



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Caption: LC-MS/MS Experimental Workflow.

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References

- 1. Multiresidue HPLC methods for phenyl urea herbicides in water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. unitedchem.com [unitedchem.com]
- 4. [PDF] Determination of derivatized urea in exhaled breath condensate by LC-MS. | Semantic Scholar [semanticscholar.org]
- 5. Development of a sensitive and selective LC-MS/MS method for the determination of urea in human epithelial lining fluid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. bioanalysis-zone.com [bioanalysis-zone.com]
- 7. Separation of 1-Acetyl-3-phenylurea on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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